

An In-depth Technical Guide to the Physicochemical Properties and Stability of EC19

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Compound of Interest

Compound Name: EC19

Cat. No.: B1671071

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Introduction

EC19, a synthetic retinoid analogue of 13-cis retinoic acid, has garnered significant interest in the fields of stem cell research and oncology. Its chemical designation is 3-(5,5,8,8-tetramethyl-5,6,7,8-tetrahydronaphthalen-2-ylethynyl) benzoic acid.[1] Unlike its naturally occurring counterparts, such as all-trans-retinoic acid (ATRA), **EC19** exhibits enhanced stability, making it a more reliable and robust tool for in vitro studies and a promising candidate for therapeutic development.[2][3] This technical guide provides a comprehensive overview of the known physicochemical properties and stability of **EC19**, intended to support researchers and drug development professionals in their work with this compound.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and its development as a therapeutic agent. These properties influence its solubility, absorption, distribution, metabolism, and excretion (ADME) profile. While experimentally determined data for **EC19** remains limited in publicly accessible literature, key parameters can be estimated based on its chemical structure and data from its closely related isomer, EC23.

Table 1: Physicochemical Properties of EC19

Property	Value	Source/Method
Chemical Name	3-(5,5,8,8-tetramethyl-5,6,7,8-tetrahydronaphthalen-2-ylethynyl) benzoic acid	[1]
Molecular Formula	C23H24O2	[4]
Molecular Weight	332.44 g/mol	[4]
Melting Point	Estimated: ~256-260 °C	Based on the melting point of its isomer, EC23.
Solubility	- In Water: Very low (estimated to be in the micromolar range) - In DMSO: Soluble	General retinoid properties and data for EC23.
pKa	Estimated: ~4-5	Predicted based on the carboxylic acid functional group.
logP	Estimated: > 5	Predicted based on its lipophilic structure.

Stability Profile

EC19 was specifically designed to overcome the inherent instability of natural retinoids like ATRA, which are sensitive to light, heat, and oxidation. This enhanced stability is a key advantage for its use in experimental and pharmaceutical settings.

Key Stability Features:

- **Enhanced Stability:** **EC19** is significantly more stable than all-trans-retinoic acid (ATRA), improving the reliability and reproducibility of experiments.[2][3]
- **Storage Conditions:** For long-term storage, **EC19** should be stored at -20°C. Stock solutions in DMSO can also be stored at -20°C.

Experimental Protocols

Detailed experimental protocols for the determination of **EC19**'s physicochemical properties are not widely published. However, standard laboratory methods for characterizing small molecules can be applied.

Melting Point Determination (General Protocol)

A standard capillary melting point apparatus can be used to determine the melting point of **EC19**.

Methodology:

- A small, powdered sample of **EC19** is packed into a capillary tube.
- The capillary tube is placed in a calibrated melting point apparatus.
- The temperature is gradually increased, and the range at which the solid melts to a liquid is recorded.

Solubility Assessment (General Protocol)

The solubility of **EC19** in various solvents can be determined using the following general procedure.

Methodology:

- An excess amount of **EC19** is added to a known volume of the solvent of interest (e.g., water, DMSO, ethanol).
- The mixture is agitated at a constant temperature until equilibrium is reached.
- The saturated solution is filtered to remove any undissolved solid.
- The concentration of **EC19** in the filtrate is then quantified using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

Stability Assessment using HPLC (General Protocol)

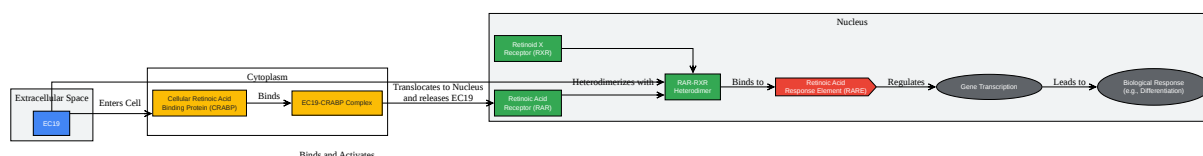
A stability-indicating HPLC method is crucial for assessing the degradation of **EC19** under various stress conditions.

Methodology:

- **Method Development:** An HPLC method capable of separating **EC19** from its potential degradation products is developed. This typically involves optimizing the mobile phase composition, column type, and detection wavelength.
- **Forced Degradation Studies:** Solutions of **EC19** are subjected to stress conditions such as acid, base, oxidation, heat, and light.
- **Analysis:** The stressed samples are analyzed by the developed HPLC method to quantify the remaining amount of **EC19** and to detect the formation of any degradation products.

Signaling Pathways and Logical Relationships

EC19 exerts its biological effects primarily through the modulation of the Retinoic Acid Receptor (RAR) signaling pathway. As a synthetic retinoid, it mimics the action of endogenous retinoic acid by binding to and activating RARs, which are nuclear receptors that function as ligand-activated transcription factors.



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Caption: **EC19** signaling through the Retinoic Acid Receptor (RAR) pathway.

The diagram above illustrates the generally accepted mechanism of action for retinoids like **EC19**. Upon entering the cell, **EC19** binds to Cellular Retinoic Acid Binding Protein (CRABP), which facilitates its transport to the nucleus. In the nucleus, **EC19** binds to the Retinoic Acid Receptor (RAR), which is typically heterodimerized with the Retinoid X Receptor (RXR). This ligand-receptor complex then binds to specific DNA sequences known as Retinoic Acid Response Elements (RAREs) in the promoter regions of target genes, thereby modulating their transcription and leading to a cellular response, such as differentiation. **EC19** has been shown to be particularly effective at inducing the differentiation of stem cells into epithelial-like lineages.

Conclusion

EC19 represents a valuable tool for research and a potential therapeutic agent due to its enhanced stability and potent activity as a synthetic retinoid. This guide has summarized the currently available information on its physicochemical properties and stability, and has provided an overview of the experimental approaches for their characterization. Further detailed experimental studies are warranted to fully elucidate the physicochemical profile of **EC19** and to support its continued development and application.

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